

An In-depth Technical Guide to 2-Mercaptopropanol: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 2-Mercaptopropanol

Cat. No.: B1266664

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Mercaptopropanol** (also known as 2-sulfanylpropan-1-ol), a versatile organosulfur compound. This document covers the historical context of its synthesis, detailed experimental protocols for its preparation, a thorough compilation of its physicochemical properties, and its applications, particularly its role as a reducing agent. This guide is intended to be a valuable resource for researchers and professionals in chemistry and drug development, offering both foundational knowledge and practical insights into the handling and utilization of this compound.

Discovery and History

While the specific historical details of the initial discovery and synthesis of **2-Mercaptopropanol** are not extensively documented in readily available literature, its development can be understood within the broader context of the exploration of mercaptans and thio-compounds throughout the 19th and 20th centuries. The synthesis of thiols, or mercaptans, dates back to the 19th century, with early methods focusing on the reaction of alkyl halides with metal hydrosulfides.

A significant method for the preparation of mercapto-alcohols involves the reaction of epoxides with hydrogen sulfide. A key publication that provides a detailed synthesis of a related compound, which is informative for **2-Mercaptopropanol**, is found in "Agricultural and Biological Chemistry" from 1988. This era of organic chemistry saw a systematic exploration of functional group transformations, and the synthesis of **2-Mercaptopropanol** would have been a logical extension of established reactions. The primary route for its synthesis involves the ring-opening of propylene oxide with a sulfur nucleophile, a reaction type that was well-established by the mid-20th century.

Physicochemical Properties

2-Mercaptopropanol is a colorless to light yellow liquid with a characteristic thiol odor. It is soluble in water and a majority of organic solvents.^[1] The majority of the available quantitative data for **2-Mercaptopropanol** is based on computational models, which are summarized in the table below. For comparative purposes, experimentally determined data for its isomer, 1-Mercapto-2-propanol, are also included where available.

Property	2-Mercaptopropanol (Computed)	1-Mercapto-2-propanol (Experimental)
Molecular Formula	C ₃ H ₈ OS	C ₃ H ₈ OS
Molecular Weight	92.16 g/mol	92.16 g/mol
CAS Number	3001-64-7	1068-47-9
IUPAC Name	2-sulfanylpropan-1-ol	1-sulfanylpropan-2-ol
Boiling Point	149.49 °C (at 760 mmHg)	58-60 °C (at 17 mmHg)
Melting Point	-67.29 °C	Not available
Density	1.01 g/cm ³	1.048 g/mL at 25 °C
pKa	10.08 ± 0.10	Not available
LogP	0.297	0.3
Refractive Index	1.47	n ₂₀ /D 1.486
Kovats Retention Index (Standard non-polar)	769	742, 765, 761
Kovats Retention Index (Standard polar)	1485	1492, 1425

Note: Computed data is sourced from PubChem and other chemical databases. Experimental data for 1-Mercapto-2-propanol is provided for reference.

Synthesis of 2-Mercaptopropanol: Experimental Protocol

The most common and industrially relevant method for the synthesis of **2-Mercaptopropanol** is the base-catalyzed reaction of propylene oxide with hydrogen sulfide. This reaction proceeds via the nucleophilic ring-opening of the epoxide.

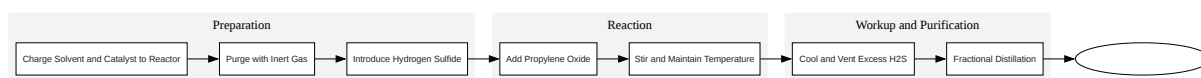
Reaction:

Propylene Oxide + Hydrogen Sulfide → **2-Mercaptopropanol**

Experimental Protocol:

- Materials:
 - Propylene oxide
 - Hydrogen sulfide (gas or liquefied)
 - Base catalyst (e.g., triethylamine, sodium hydroxide)
 - Solvent (e.g., ethanol, water)
 - Inert atmosphere (e.g., nitrogen, argon)
 - Reaction vessel (pressure-rated autoclave)
 - Distillation apparatus
- Procedure:
 - The reaction vessel is charged with the solvent and the base catalyst.
 - The vessel is sealed and purged with an inert gas.
 - A molar excess of hydrogen sulfide is introduced into the vessel at a controlled temperature and pressure.
 - Propylene oxide is then added dropwise to the stirred reaction mixture. The temperature is carefully monitored and controlled, as the reaction is exothermic.
 - After the addition is complete, the reaction mixture is stirred for several hours at a maintained temperature to ensure complete conversion.
 - Upon completion, the reaction is cooled, and the excess hydrogen sulfide is carefully vented or neutralized.
 - The crude product is then purified by fractional distillation under reduced pressure to isolate the **2-Mercaptopropanol**.

Diagram of Synthesis Workflow:



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A simplified workflow for the synthesis of **2-Mercaptopropanol**.

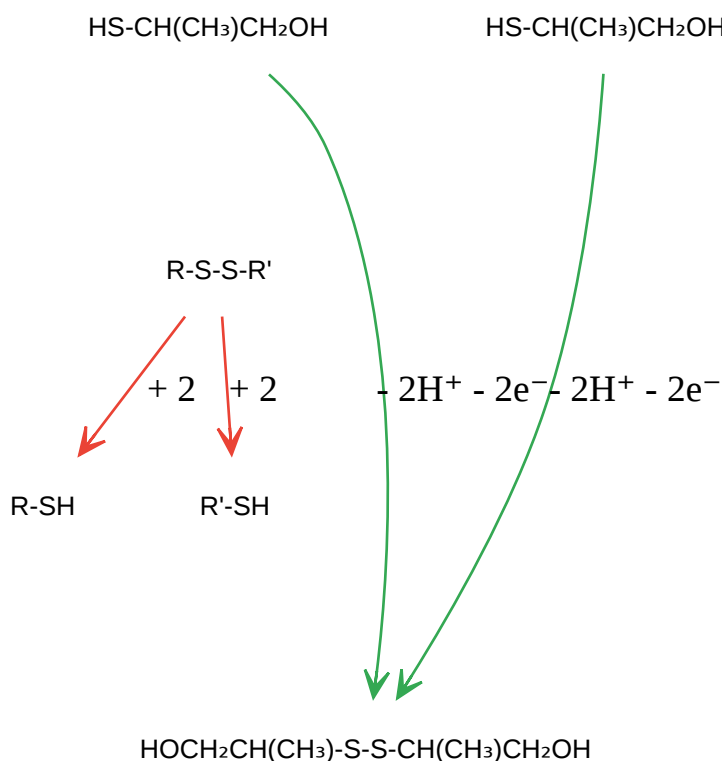
Applications in Research and Drug Development

2-Mercaptopropanol serves as a valuable reagent in organic synthesis and has applications in fields requiring reducing agents or antioxidants.

Reducing Agent

Similar to its well-known analogue, 2-mercaptoethanol, **2-Mercaptopropanol** is an effective reducing agent. Its primary application in this context within biological and pharmaceutical research is the cleavage of disulfide bonds in proteins. This is a critical step in protein analysis, such as in SDS-PAGE, to denature proteins and separate subunits. The thiol group (-SH) of **2-Mercaptopropanol** participates in a thiol-disulfide exchange reaction, reducing the disulfide bridge and forming a mixed disulfide, which is subsequently reduced by a second molecule of **2-Mercaptopropanol**.

Diagram of Disulfide Bond Reduction:



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Mechanism of disulfide bond cleavage by **2-Mercaptopropanol**.

Organic Synthesis

In organic synthesis, the thiol and hydroxyl functionalities of **2-Mercaptopropanol** make it a useful building block. It can be used to introduce the 2-hydroxypropylthio group into molecules, which can be of interest in the development of new pharmaceutical entities and other specialty chemicals.

Safety and Handling

2-Mercaptopropanol is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.^[1] It is harmful if swallowed and can cause skin and eye irritation. Personal protective equipment, including gloves, safety glasses, and a lab coat,

should be worn when handling this chemical. It should be stored in a cool, dry, and dark place away from oxidizing agents and acids.[1]

Conclusion

2-Mercaptopropanol is a valuable chemical with important applications as a reducing agent and a synthetic intermediate. While its historical origins are not as well-defined as some other common reagents, its synthesis is based on well-understood principles of organic chemistry. This guide has provided a consolidated resource on its properties, synthesis, and applications to aid researchers and professionals in its effective and safe utilization.

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